

An In-depth Technical Guide to the Physicochemical Properties of Benzipram

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Compound of Interest

Compound Name: *Benzipram*
CAS No.: 35256-86-1
Cat. No.: B1287266

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Benzipram (CAS No: 35256-86-1) is a chemical compound with the molecular formula $C_{19}H_{23}NO$.^{[1][2][3][4]} This technical guide provides a comprehensive overview of its core physicochemical properties. Due to a notable lack of experimentally-derived data in publicly accessible literature, this document primarily presents computed values and outlines standardized experimental protocols for their determination. A significant conflict in the classification of **Benzipram**'s biological activity is also addressed, a critical consideration for research and development professionals. All quantitative data is summarized in structured tables, and a general experimental workflow is visualized.

Chemical Identification and Structure

Benzipram is chemically identified as N-benzyl-3,5-dimethyl-N-propan-2-ylbenzamide.^{[1][2]} Its fundamental identifiers and structural details are presented in Table 1.

Table 1: Chemical Identification of **Benzipram**

Identifier	Value	Source(s)
IUPAC Name	N-benzyl-3,5-dimethyl-N-propan-2-ylbenzamide	[1][2]
CAS Number	35256-86-1	[1][2][3][4]
Chemical Formula	C ₁₉ H ₂₃ NO	[1][2][3][4]
Molecular Weight	281.4 g/mol	[1][2]
Canonical SMILES	<chem>CC1=CC(=CC(=C1)C(=O)N(C(C2=CC=CC=C2)C(C)C)C</chem>	[1]
InChI Key	FVLVBVSILSHUAF-UHFFFAOYSA-N	[1][3]

Physicochemical Properties

The physicochemical properties of a compound are critical for predicting its behavior, including absorption, distribution, metabolism, and excretion (ADME) in biological systems, as well as its environmental fate. The available data for **Benzipram** is largely computational. A summary of these properties is provided in Table 2.

Table 2: Computed Physicochemical Properties of **Benzipram**

Property	Value	Source(s)
XLogP3-AA (logP)	4.4	[1]
Boiling Point (at 760 mmHg)	447.7 °C	[5]
Density	1.036 g/cm ³	[5]
Refractive Index	1.561	[5]
Polar Surface Area	20.31 Å ²	[5]
Rotatable Bond Count	4	[1]
Hydrogen Bond Donors	0	[1]
Hydrogen Bond Acceptors	1	[1]

Biological Activity and Mechanism of Action: A Noteworthy Discrepancy

There is a significant conflict in the available literature regarding the primary biological activity of **Benzipram**. This ambiguity is a critical consideration for any research or development activities.

- **Classification as a Herbicide:** Multiple sources, including pesticide properties databases, classify **Benzipram** as an amide herbicide.[6] The U.S. Environmental Protection Agency (EPA) lists **Benzipram** under "Conventional Chemical" pesticides with the code 279300.[3] Some reports suggest its mechanism of action involves the disruption of photosynthetic processes in plants.[2] However, other sources within this classification state that the specific mode of action is unclear.[6]
- **Classification as a Tricyclic Antidepressant:** In contrast, some chemical suppliers and databases describe **Benzipram** as belonging to the class of tricyclic antidepressants, functioning as a serotonin-norepinephrine reuptake inhibitor (SNRI).[7] This mechanism involves blocking the reuptake of these neurotransmitters in the synaptic cleft, thereby increasing their availability and enhancing neurotransmission.[8][9]

Given this conflicting information from reputable sources, the true pharmacological or pesticidal nature of **Benzipram** is not definitively established in the public domain. Researchers should proceed with caution and would need to perform primary screening to determine its actual biological targets and activity.

Standardized Experimental Protocols for Physicochemical Property Determination

While specific experimental data for **Benzipram** is scarce, its physicochemical properties can be determined using internationally recognized standardized methods, such as the OECD Guidelines for the Testing of Chemicals. These protocols ensure data reliability and comparability.

Melting Point/Melting Range (OECD 102)

This guideline describes several methods for determining the melting point, which is the temperature at which a substance transitions from a solid to a liquid state.[\[10\]](#)[\[11\]](#)

- Principle: A small sample of the substance is heated at a controlled rate, and the temperature range from the initial to the final stage of melting is observed.
- Common Methods:
 - Capillary Method: A small amount of the powdered substance is packed into a capillary tube and heated in a liquid bath or a metal block.[\[12\]](#)
 - Differential Scanning Calorimetry (DSC): This thermoanalytical technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. A sharp endothermic peak indicates the melting point.[\[13\]](#)

Boiling Point (OECD 103)

This guideline provides methods for determining the boiling point of liquid substances.[\[14\]](#)[\[15\]](#)

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[16\]](#)
- Common Methods:
 - Ebulliometer Method: A specialized apparatus (ebulliometer) is used to measure the boiling point with high precision by measuring the temperature of the vapor-liquid equilibrium.
 - Dynamic Method: The boiling point is determined by measuring the vapor pressure of the substance at different temperatures and extrapolating to find the temperature at which the vapor pressure is 101.325 kPa.[\[14\]](#)
 - Distillation Method: The substance is distilled, and the temperature of the vapor is measured during the process.[\[14\]](#)

Water Solubility (OECD 105)

This guideline details methods for determining the solubility of a substance in water, a key parameter for both pharmaceutical and environmental assessments.[\[17\]](#)[\[18\]](#)

- Principle: A saturated solution of the substance in water is prepared at a constant temperature, and the concentration of the substance in the aqueous phase is determined analytically.[\[19\]](#)
- Common Methods:
 - Flask Method: Suitable for substances with solubility greater than 10 mg/L. A surplus of the substance is agitated in water until equilibrium is reached. The solution is then filtered or centrifuged, and the concentration is measured.[\[20\]](#)
 - Column Elution Method: Best for substances with low solubility. A column is packed with an inert support material coated with the test substance. Water is passed through the column at a slow rate, and the concentration of the substance in the eluate is measured until saturation is confirmed.[\[20\]](#)

Dissociation Constant (pKa) (OECD 112)

This guideline describes methods for determining the dissociation constant of a substance in water, which is crucial for understanding its behavior at different pH values.[\[21\]](#)[\[22\]](#)

- Principle: The pKa is the pH at which a substance exists in equal concentrations in its ionized and non-ionized forms.[\[23\]](#)[\[24\]](#)
- Common Methods:
 - Titration Method: The substance is dissolved in water and titrated with a standard acid or base. The pKa is determined from the resulting pH titration curve.[\[24\]](#)
 - Spectrophotometric Method: If the ionized and non-ionized forms have different UV-Vis absorption spectra, the pKa can be determined by measuring the absorbance of solutions at various known pH values.[\[23\]](#)

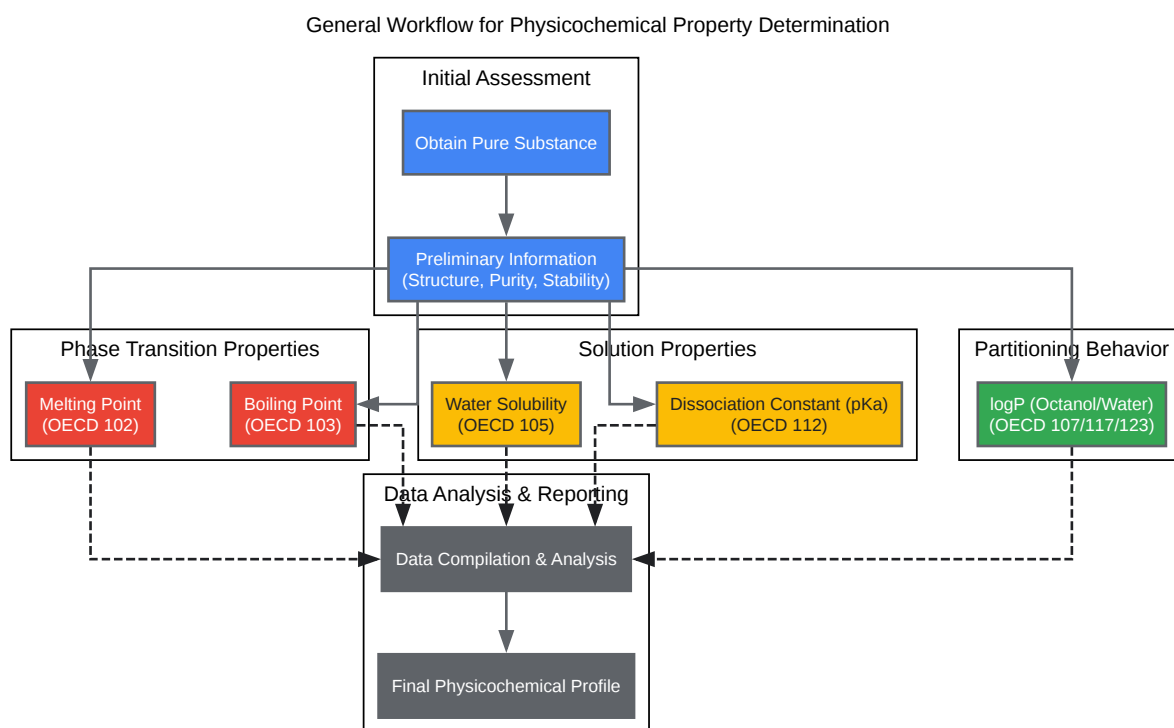
Partition Coefficient (n-octanol/water) (logP) (OECD 107, 117, 123)

The octanol-water partition coefficient (logP or Kow) is a measure of a chemical's lipophilicity and is a critical parameter in drug design and environmental science.^[25]

- Principle: The substance is equilibrated between n-octanol and water. The ratio of the substance's concentration in the n-octanol phase to its concentration in the aqueous phase at equilibrium is the partition coefficient.^[25]
- Common Methods:
 - Shake Flask Method (OECD 107): Suitable for logP values between -2 and 4. The substance is dissolved in one of the phases, and the two phases are shaken together until equilibrium is reached. The phases are then separated, and the concentration in each is determined.^{[26][27]}
 - HPLC Method (OECD 117): A rapid method where the logP is estimated based on the retention time of the substance on a reverse-phase HPLC column, calibrated with compounds of known logP values.^{[26][28]}
 - Slow-Stirring Method (OECD 123): Recommended for highly lipophilic substances (logP > 4) to avoid the formation of microdroplets that can interfere with measurements. The two phases are stirred slowly over a longer period to reach equilibrium.^[29]

Visualizations

Given the ambiguity in **Benzipram**'s mechanism of action, a signaling pathway diagram would be speculative. Instead, the following diagram illustrates a logical workflow for the experimental characterization of a compound's core physicochemical properties, as detailed in Section 4.



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Figure 1: A general workflow for the experimental determination of key physicochemical properties.

Conclusion

Benzipram is a well-defined chemical entity in terms of its structure and basic identifiers. However, a comprehensive understanding of its physicochemical profile is hampered by a lack of publicly available experimental data. The most significant challenge for researchers and developers is the conflicting information regarding its fundamental biological activity, being classified as both a herbicide and a potential antidepressant. This guide summarizes the

available computed data and provides a clear path forward for experimental characterization by referencing standardized OECD protocols. Any future investigation into **Benzipram** must first seek to resolve the ambiguity surrounding its mechanism of action to enable targeted and effective research and development.

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